

# ER ligand-6 preparation and storage conditions

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## Compound of Interest

Compound Name: *ER ligand-6*

Cat. No.: *B15620076*

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## Application Notes and Protocols: ER Ligand-6

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**ER ligand-6** is a high-affinity ligand for the Estrogen Receptor (ER), designed for use in Proteolysis Targeting Chimera (PROTAC) technology. As a key component of PROTAC ER Degrader-14 (HY-170340), **ER ligand-6** serves as the warhead that specifically binds to the estrogen receptor, initiating its degradation. PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. This approach offers a powerful tool for studying the consequences of ER depletion and holds therapeutic potential for ER-dependent diseases, such as certain types of breast cancer.

These application notes provide detailed protocols for the preparation, storage, and application of **ER ligand-6** in common cell-based assays.

### Physicochemical Properties and Storage

A summary of the key physicochemical properties of **ER ligand-6** is provided in the table below.

Property	Value
Molecular Formula	C <sub>29</sub> H <sub>32</sub> FNO <sub>4</sub>
Molecular Weight	477.57 g/mol
CAS Number	2504914-79-6
Appearance	Crystalline solid
Solubility	Soluble in DMSO

#### Storage Conditions:

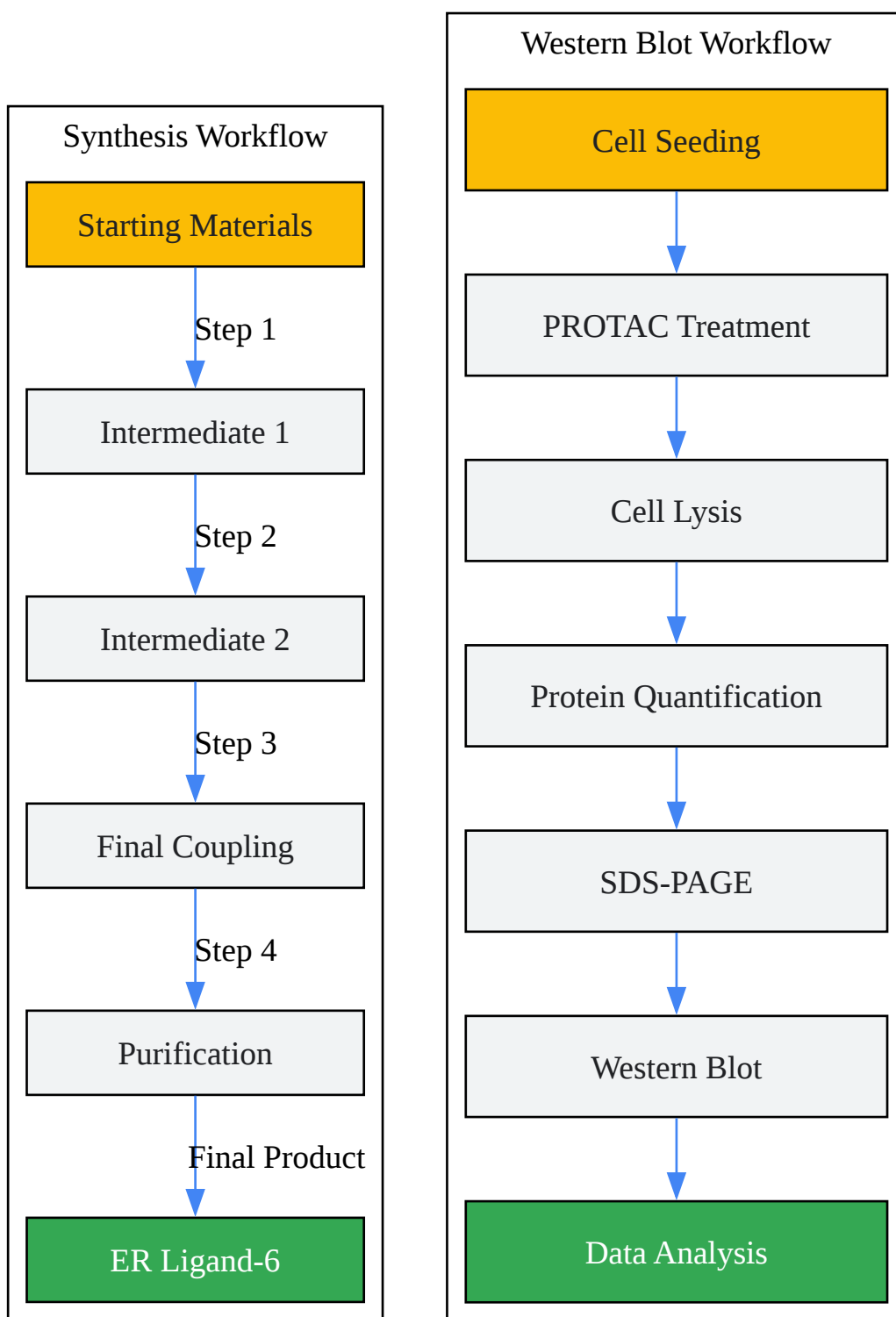
Proper storage of **ER ligand-6** is critical to maintain its stability and activity. The following storage conditions are recommended based on general laboratory best practices for similar compounds. For definitive storage instructions, always refer to the Certificate of Analysis provided by the supplier.

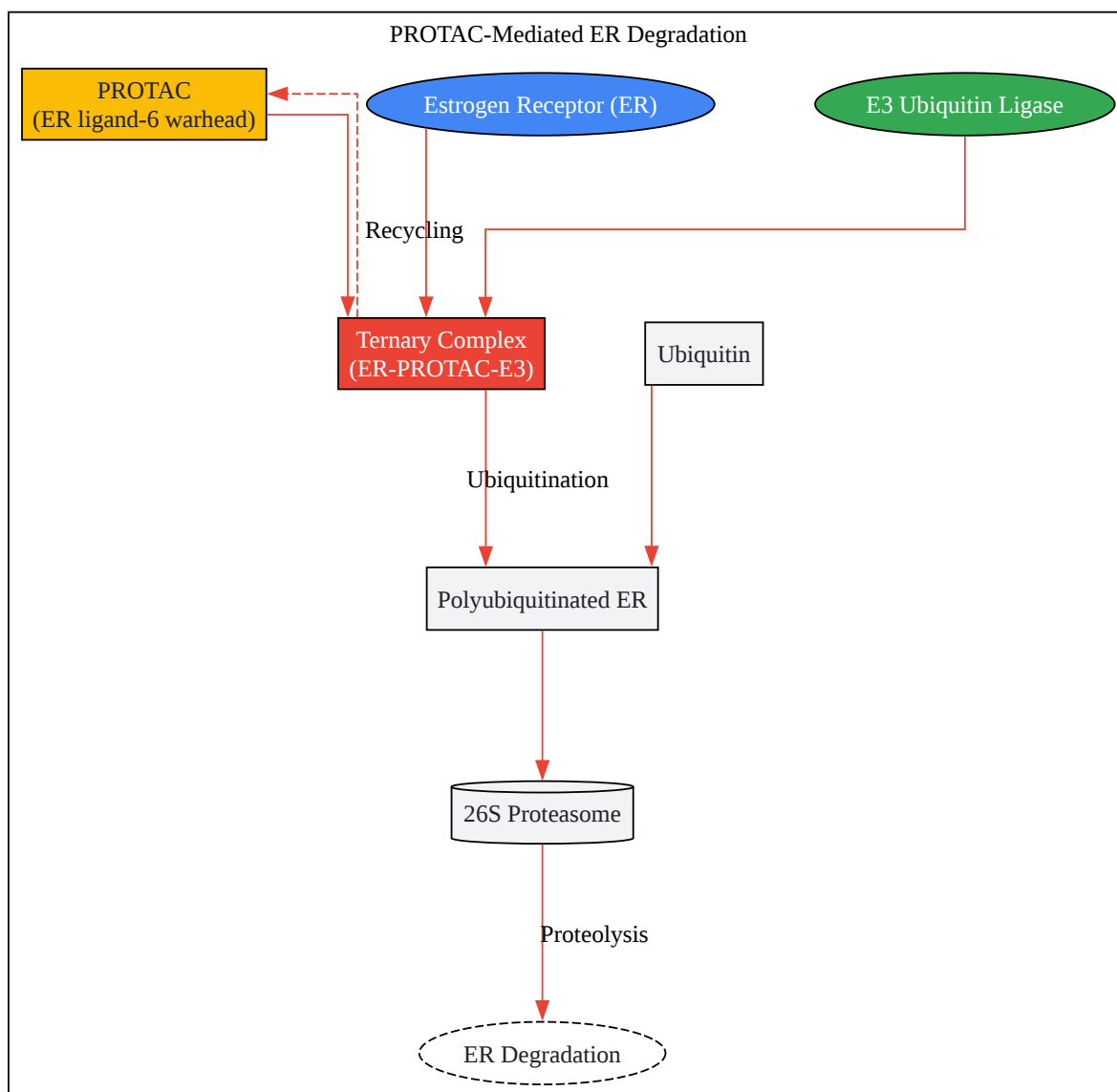
Form	Storage Temperature	Shelf Life (Typical)	Notes
Solid Powder	-20°C	≥ 2 years	Store in a tightly sealed container, protected from light and moisture.
Stock Solution	-80°C	Up to 6 months	Prepare in a suitable solvent (e.g., DMSO), aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	For shorter-term storage.	

## Preparation Protocols

### Synthesis of ER Ligand-6

The synthesis of **ER ligand-6** is detailed in United States Patent US10800770B1, granted to Accutar Biotechnology Inc.[1][2][3] The synthesis involves a multi-step process, and researchers should refer to the full patent documentation for a comprehensive understanding of the methodology, including all reactants, reaction conditions, and purification techniques. A generalized workflow for the synthesis is outlined below.





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## References

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